

Essential Safety and Operational Guide for O-Acetyl-L-homoserine hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-Acetyl-L-homoserine hydrochloride*

Cat. No.: B015098

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This guide provides immediate, essential safety and logistical information for handling **O-Acetyl-L-homoserine hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

While comprehensive hazard data for **O-Acetyl-L-homoserine hydrochloride** is not readily available, the following physical and chemical properties are known.

Property	Value
CAS Number	250736-84-6
Molecular Formula	C ₆ H ₁₂ ClNO ₄
Molecular Weight	197.62 g/mol
Appearance	Solid, Colorless to white crystalline powder[1]
Solubility	Soluble in water.[1] Sparingly soluble in DMSO, Ethanol, and PBS (pH 7.2)[2]
Storage Temperature	-20°C[1][3]

Hazard Identification and Personal Protective Equipment (PPE)

Specific GHS hazard classifications for **O-Acetyl-L-homoserine hydrochloride** are not currently available.[4] However, as a matter of standard laboratory practice, it is prudent to handle this compound with care to avoid direct contact and inhalation.[1] The following PPE is recommended as a minimum standard.[5][6][7]

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Safety glasses with side shields or goggles.[5][6][8]	Protects eyes from potential splashes or airborne particles.
Hand Protection	Disposable nitrile gloves.[5]	Prevents skin contact with the chemical.
Body Protection	A standard laboratory coat.[5][9]	Protects skin and clothing from spills.
Respiratory Protection	Not generally required under normal use with adequate ventilation. If creating dust, work in a fume hood.	Minimizes inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **O-Acetyl-L-homoserine hydrochloride** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is properly labeled.
- Store the compound at -20°C in a tightly sealed container in a designated chemical storage area.[1][3]

2. Preparation for Use:

- Before handling, ensure you are wearing the appropriate PPE as outlined in the table above.
- Work in a well-ventilated area, preferably within a chemical fume hood, especially when weighing or transferring the solid to avoid inhalation of any dust.
- Have an emergency eyewash station and safety shower readily accessible.

3. Weighing and Solution Preparation:

- To minimize the creation of airborne dust, handle the solid carefully.
- Use a clean spatula and weighing paper or a weigh boat.
- When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Given its solubility in water, deionized or distilled water is a suitable solvent.[\[1\]](#) For other applications, it is sparingly soluble in DMSO, ethanol, and PBS (pH 7.2).[\[2\]](#)

4. Experimental Use:

- Keep containers closed when not in use to prevent contamination and potential exposure.
- Avoid contact with skin and eyes.[\[1\]](#)
- If working with larger quantities or for extended periods, consider using double gloves.

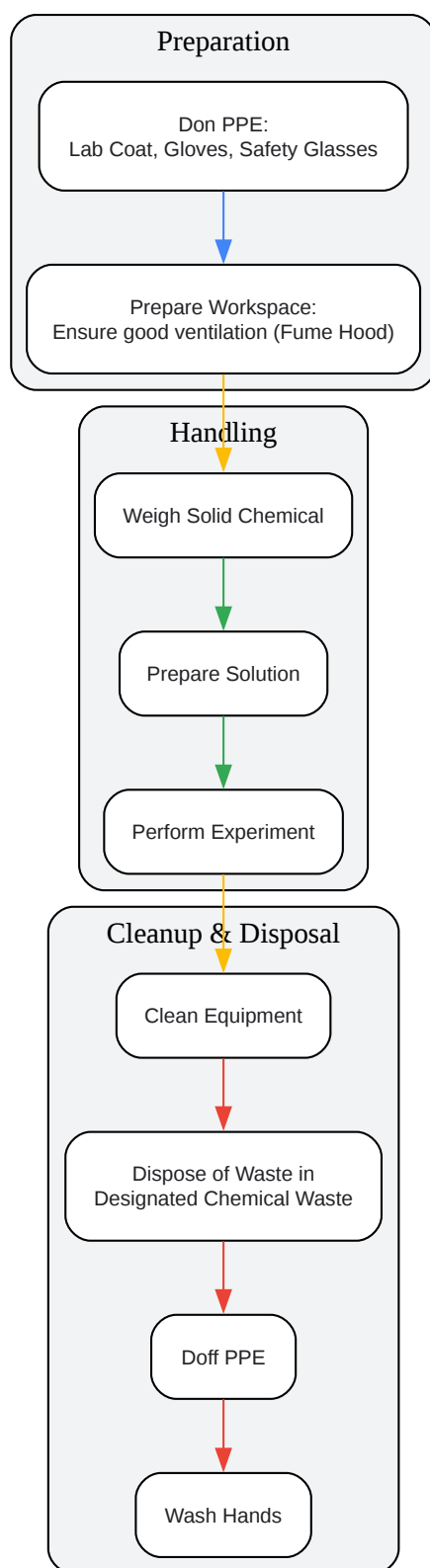
Emergency Procedures

In the event of an exposure or spill, follow these procedures:

Incident	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [4] [8]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water. Seek medical attention if irritation develops. [4] [8]
Inhalation	Move the affected person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [4] [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention. [4]
Spill	For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent. For large spills, evacuate the area and follow your institution's emergency spill response procedures.

Disposal Plan

- All waste containing **O-Acetyl-L-homoserine hydrochloride**, including empty containers, contaminated PPE, and unused material, should be disposed of as chemical waste.
- Follow all local, state, and federal regulations for chemical waste disposal.
- Do not dispose of this chemical down the drain or in the regular trash.



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Caption: Workflow for the safe handling of **O-Acetyl-L-homoserine hydrochloride**.

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References

- 1. chembk.com [chembk.com]
- 2. caymanchem.com [caymanchem.com]
- 3. usbio.net [usbio.net]
- 4. guidechem.com [guidechem.com]
- 5. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 6. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 7. Personal Protective Equipment (PPE) in Laboratories | UW Environmental Health & Safety [ehs.washington.edu]
- 8. echemi.com [echemi.com]
- 9. westlab.com.au [westlab.com.au]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for O-Acetyl-L-homoserine hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015098#personal-protective-equipment-for-handling-o-acetyl-l-homoserine-hydrochloride]

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